

Safe handling procedures for Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

Cat. No.: B1338609

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This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** (CAS No. 60638-81-5).

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** and what are its primary applications?

A1: **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is a chemical compound with the molecular formula C₈H₇ClO₅S.^[1] It is primarily used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its reactive nature, due to the presence of a sulfonyl chloride group, makes it a valuable component in the development of new drugs, particularly anti-inflammatory and analgesic medications.^{[1][2]} It also finds use in the production of dyes and pigments and in the formulation of some personal care products.^[1]

Q2: What are the main hazards associated with **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**?

A2: The primary hazard of this compound is its corrosive nature. It is classified as causing severe skin burns and eye damage.^[3] Inhalation may cause respiratory irritation.^[4] It is also important to note that it reacts violently with water, which can produce hazardous acidic fumes.^{[5][6]}

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: A comprehensive selection of PPE is mandatory to ensure safety. This includes:

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are essential.^[5] Always inspect gloves before use and use proper removal techniques.
- Eye and Face Protection: Safety goggles and a face shield are required to protect against splashes.^{[5][7]}
- Skin and Body Protection: A laboratory coat, and for larger quantities or in case of a spill, a chemical-resistant apron or coveralls should be worn.^[8]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood.^{[5][9]} If vapor exposure is possible, a full-face respirator with an acid gas cartridge is necessary.^[5]

Q4: How should I properly store **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**?

A4: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as water, bases, alcohols, and amines.^[5] The container should be tightly sealed and clearly labeled.^[5] Recommended storage temperature is between 2-8°C.^{[1][2]}

Q5: What should I do in case of accidental exposure?

A5: Immediate action is crucial.

- Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes.^[4] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding the eyelids open.^[4] Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[10\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[4\]](#) Seek immediate medical attention.

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|---|--|--|
| Fuming or release of gas from the container upon opening. | Reaction with moisture in the air. | This compound is water-reactive. [5] [6] Ensure you are opening the container in a dry, well-ventilated area, preferably within a chemical fume hood. Minimize the time the container is open. |
| Material has solidified or appears discolored. | Improper storage or degradation over time. | Do not use the material if its appearance has significantly changed. Consult with your institution's Environmental Health and Safety (EHS) department for proper disposal procedures. |
| A small spill occurs in the fume hood. | Accidental mishandling during transfer. | Follow the detailed spill cleanup protocol outlined below. Ensure you are wearing the appropriate PPE. |

Quantitative Data Summary

| Property | Value | Source |
|---------------------|--------------|--|
| Molecular Formula | C8H7ClO5S | [1] [2] [3] |
| Molecular Weight | 250.66 g/mol | [1] [2] [11] |
| CAS Number | 60638-81-5 | [1] [2] [3] [11] |
| Storage Temperature | 2-8°C | [1] [2] |

Experimental Protocols

Protocol for Handling a Small Spill of Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

Objective: To safely contain, neutralize, and clean up a small spill (less than 100g) of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** within a chemical fume hood.

Materials:

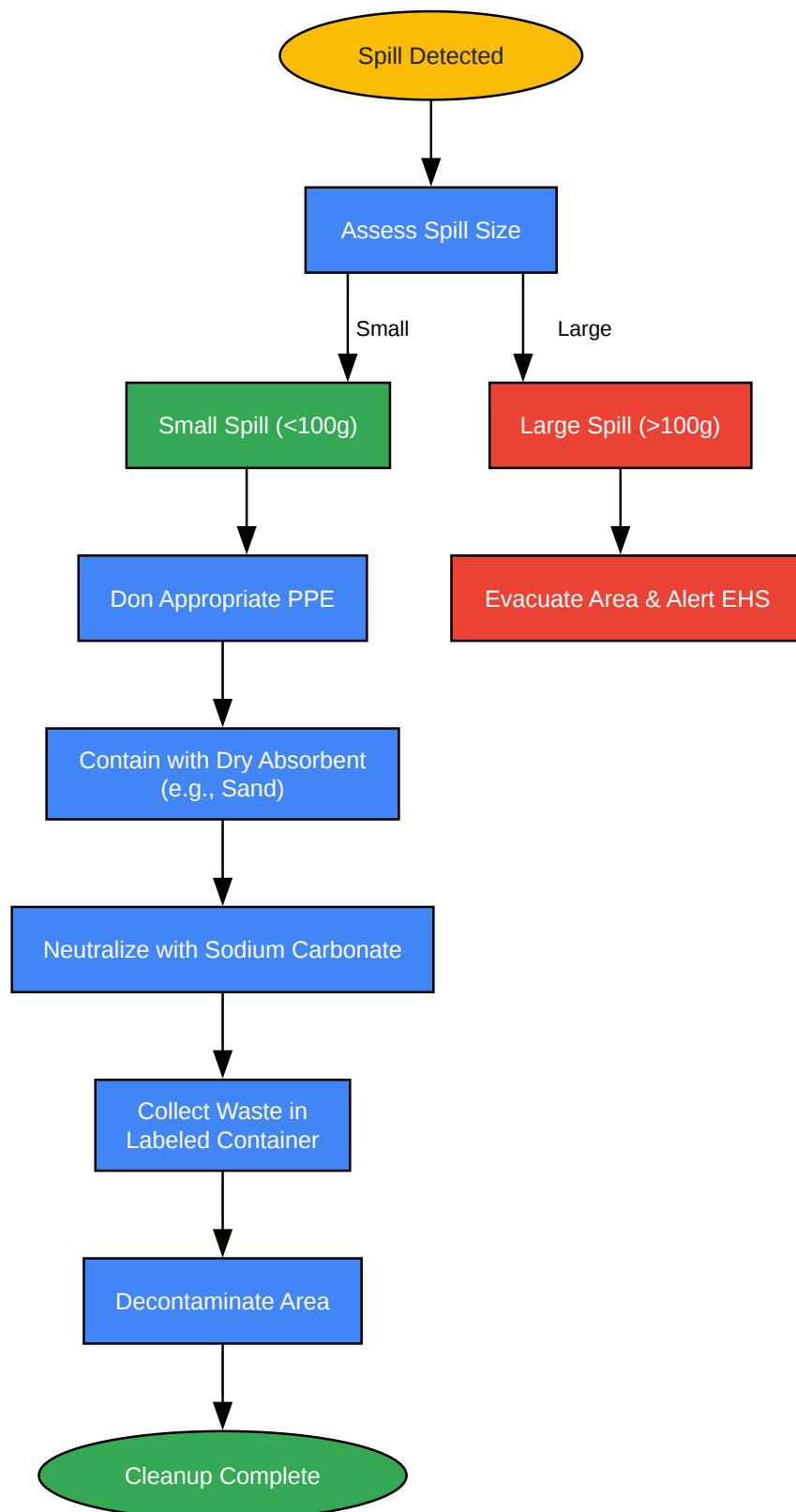
- Full Personal Protective Equipment (PPE) as specified above.
- Dry, non-combustible absorbent material (e.g., dry sand, earth, vermiculite).[\[5\]](#)
- Neutralizing agent (e.g., sodium carbonate or lime).[\[5\]](#)
- Sealable, labeled waste container.
- Scoop or other tools for collecting absorbed material.

Procedure:

- Isolate the Area: Ensure the spill is contained within the chemical fume hood. Keep unnecessary personnel away.
- Ensure Ventilation: Maintain adequate ventilation by keeping the fume hood sash at the appropriate height.

- Contain the Spill: Cover the spill with a dry, non-combustible absorbent material like dry sand or earth.^[5] DO NOT USE WATER directly on the spill as it can worsen fume generation.^[5]
- Neutralize: Carefully and slowly add a neutralizing agent such as sodium carbonate or lime over the absorbent material.^[5]
- Collect Waste: Once the reaction has ceased, carefully scoop the absorbed and neutralized material into a designated, labeled hazardous waste container.
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water, ensuring all residues are removed. Collect all cleaning materials in the hazardous waste container.
- Dispose of Waste: Dispose of the sealed waste container according to your institution's hazardous waste disposal procedures.
- Wash Hands: Thoroughly wash your hands with soap and water after the cleanup is complete.

Visualizations

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Caption: Decision workflow for responding to a spill of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**.

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